

A Technical Guide to the Solubility of 4-Methylumbelliferyl Palmitate for Researchers

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Compound of Interest

Compound Name: 4-Methylumbelliferyl palmitate

Cat. No.: B131279

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This guide provides an in-depth overview of the solubility characteristics of **4-Methylumbelliferyl Palmitate** (4-MUP), a widely used fluorogenic substrate for measuring acid lipase activity. The information is intended for researchers, scientists, and professionals in drug development who utilize 4-MUP in their experimental workflows.

Core Properties of 4-Methylumbelliferyl Palmitate

- CAS Number: 17695-48-6[1][2][3]
- Molecular Formula: $C_{26}H_{38}O_4$ [1][2]
- Molecular Weight: 414.6 g/mol [1][2][3]
- Appearance: White to off-white solid/powder.[1][2]

Quantitative Solubility Data

The solubility of **4-Methylumbelliferyl Palmitate** has been reported in several common laboratory solvents. It is important to note that solubility can be influenced by factors such as solvent purity (e.g., hygroscopic DMSO), temperature, and physical agitation (e.g., ultrasonication).[2] The following table summarizes the available quantitative data.

| Solvent | Concentration (mg/mL) | Molar Concentration (mM) | Conditions/Notes | Source(s) |
|---------------------------|-----------------------|---|--|-----------|
| Dimethylformamide (DMF) | 50 | 120.60 | Requires ultrasonic agitation. | [2] |
| 10 | 24.12 | - | [4] | |
| Chloroform | 25 | 60.29 | Yields a clear, colorless solution. | [5] |
| 20 | 48.24 | - | [4] | |
| Dimethyl Sulfoxide (DMSO) | 2 | 4.82 | Requires ultrasonic agitation and warming to 60°C. The use of new, non-hygroscopic DMSO is recommended as water content can significantly impact solubility. | [2] |
| 0.1 | 0.24 | This lower value was noted by a researcher as a practical limitation for achieving a desired final assay concentration. | [6] | |
| Dichloromethane (DCM) | 10 | 24.12 | - | [4] |

| | | | | |
|---------|-----------|---|---|---------------------|
| Toluene | 5% (w/v) | - | - | [1] |
| Water | Insoluble | - | - | [7] |

Experimental Protocols for Solution Preparation

While specific protocols for determining the maximum solubility were not detailed in the surveyed literature, several methods for preparing 4-MUP solutions for use in biological assays have been described.

Protocol 1: Preparation of a Stock Solution for Lipase Assays

This protocol is adapted from a method for preparing 4-MUP as a lipase substrate.[\[5\]](#)

- Initial Solubilization: Weigh the desired amount of **4-Methylumbelliferyl Palmitate**. Dissolve it in a minimal amount of methyl cellosolve (2-methoxyethanol).
- Dilution: Dilute the initial solution with distilled water to the final desired concentration (e.g., 1 mM).
- Observation: Note that the ester may not remain fully in solution and can form a fine, homogeneous emulsion. Some preparations, like the butyryl ester derivative, have been observed to crystallize out of solution over time.[\[5\]](#)
- Usage: Use the freshly prepared emulsion immediately for the assay to ensure consistent substrate availability.

Protocol 2: General Method Using Organic Solvents

This protocol provides a general guideline for dissolving 4-MUP in common organic solvents for subsequent dilution into aqueous assay buffers.[\[2\]](#)[\[6\]](#)[\[7\]](#)

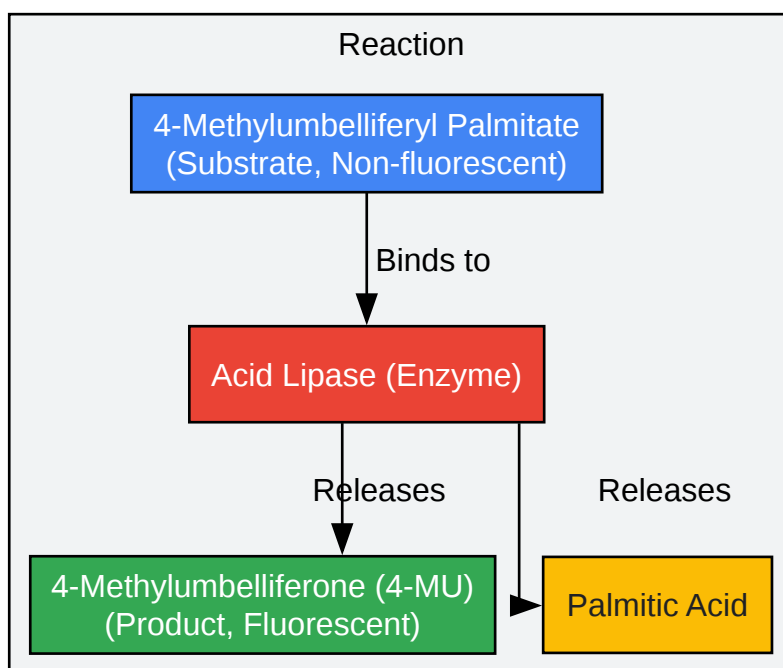
- Solvent Selection: Choose an appropriate organic solvent such as DMSO or DMF.
- Dissolution: Add the solvent to the weighed 4-MUP. To aid dissolution, especially with DMSO, apply ultrasonic agitation and gentle warming (up to 60°C).[\[2\]](#)

- Inert Gas Purge: For long-term storage of the stock solution, it is recommended to purge the solvent with an inert gas (e.g., nitrogen or argon) to prevent oxidation.[6]
- Storage: Store stock solutions at -20°C or -80°C in sealed, light-protected vials. A recommended storage period is up to 1 month at -20°C or 6 months at -80°C.[2]
- Assay Preparation: Add the dissolved stock solution dropwise to the aqueous assay buffer while vortexing to minimize precipitation. The final concentration of the organic solvent in the assay should be minimized to avoid enzyme inhibition or other artifacts.

Visualized Workflows and Mechanisms

Enzymatic Hydrolysis of 4-Methylumbelliferyl Palmitate

4-MUP serves as a substrate for lipases, particularly lysosomal acid lipase (LAL).[3][8] The enzyme catalyzes the hydrolysis of the palmitate ester bond, releasing the fatty acid (palmitate) and the fluorescent reporter molecule, 4-methylumbelliferone (4-MU).[5] The fluorescence of 4-MU is highly pH-dependent, with its emission intensity increasing significantly in weak alkaline solutions.[2]

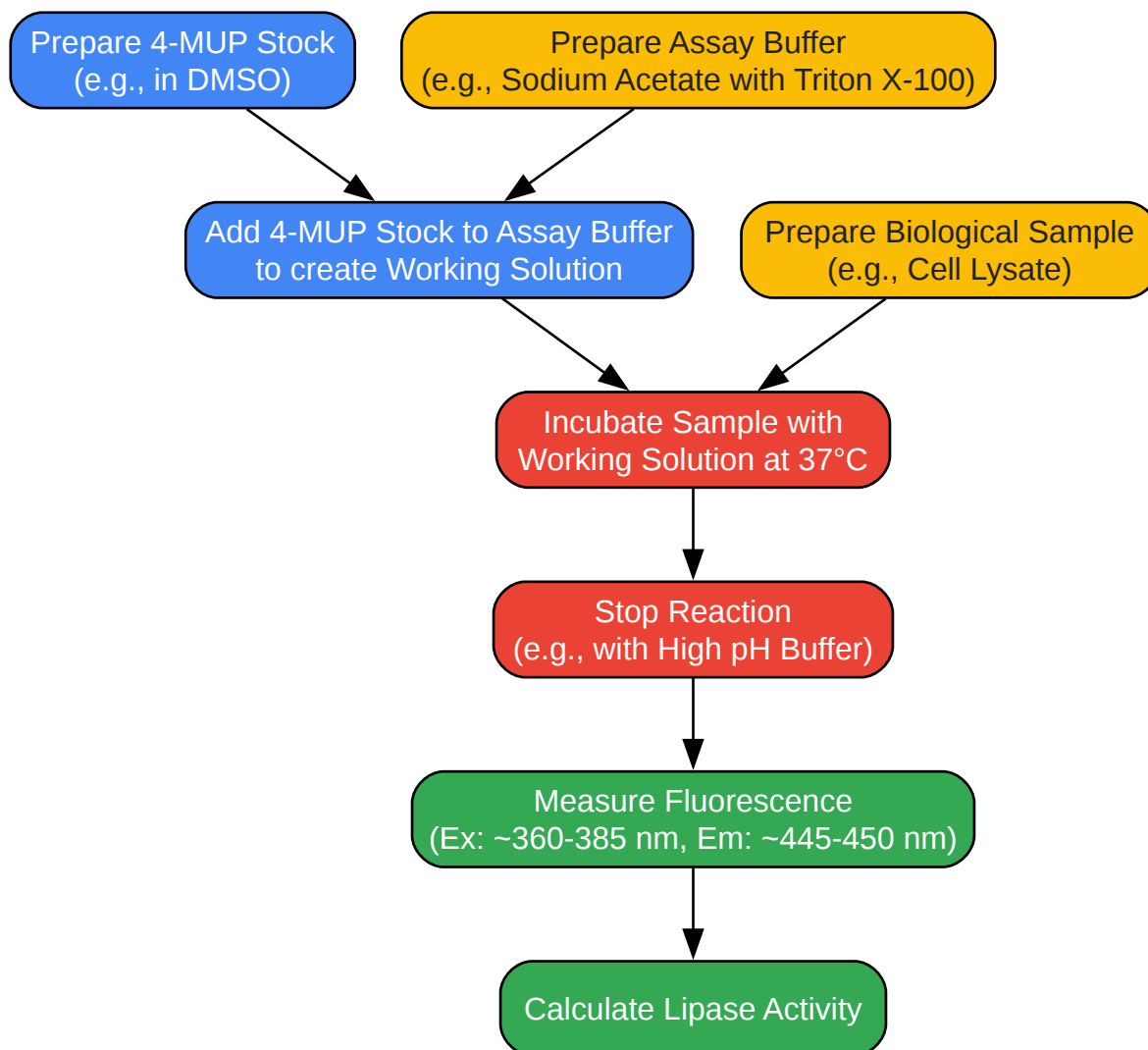


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Diagram 1: Enzymatic reaction pathway.

General Workflow for a Fluorometric Lipase Activity Assay

The measurement of lipase activity using 4-MUP involves preparing the substrate, incubating it with the biological sample (e.g., cell lysate), and measuring the resulting fluorescence.



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Diagram 2: General experimental workflow.

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